

Physical and chemical properties of spiro[cyclohexane-1,3'-indolin]-2'-one.

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Compound of Interest

Compound Name: *Spiro[cyclohexane-1,3'-indolin]-2'-one*

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An In-Depth Technical Guide to Spiro[cyclohexane-1,3'-indolin]-2'-one

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and potential biological activities of **spiro[cyclohexane-1,3'-indolin]-2'-one**. The content is tailored for researchers, scientists, and drug development professionals, offering detailed experimental protocols, data presentation in structured tables, and visualizations of key concepts.

Introduction

Spiro[cyclohexane-1,3'-indolin]-2'-one is a heterocyclic compound featuring a cyclohexane ring spiro-fused to an indolin-2-one (oxindole) core at the 3-position. This spirooxindole scaffold is a prominent structural motif found in a variety of bioactive natural products and synthetic medicinal agents.^[1] The unique three-dimensional architecture and conformational rigidity imparted by the spirocyclic junction make it an attractive pharmacophore in drug discovery. Derivatives of this core structure have demonstrated a wide range of biological activities, including potent anticancer properties.^[2] This guide aims to consolidate the current knowledge on the parent compound, providing a foundation for further research and development in this area.

Physical and Chemical Properties

The fundamental physical and chemical properties of **spiro[cyclohexane-1,3'-indolin]-2'-one** are summarized below. It is important to note that while some experimental data for derivatives is available, specific experimental values for the parent compound are not widely reported. Therefore, a combination of computed and available experimental data for closely related structures is presented.

Table 1: Physical and Chemical Properties of **Spiro[cyclohexane-1,3'-indolin]-2'-one**

Property	Value	Source
IUPAC Name	spiro[cyclohexane-1,3'-indolin]-2'-one	[3]
Molecular Formula	C ₁₃ H ₁₅ NO	[3]
Molecular Weight	201.26 g/mol	[3]
CAS Number	4933-14-6	[3]
Appearance	Solid (predicted)	[4]
Melting Point	Not reported (experimental)	
Boiling Point	Not reported (experimental)	
Solubility	Soluble in DMF and other organic solvents.[5]	[5]
XLogP3	2.7	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]

Table 2: Spectral Data of **Spiro[cyclohexane-1,3'-indolin]-2'-one** and its Derivatives

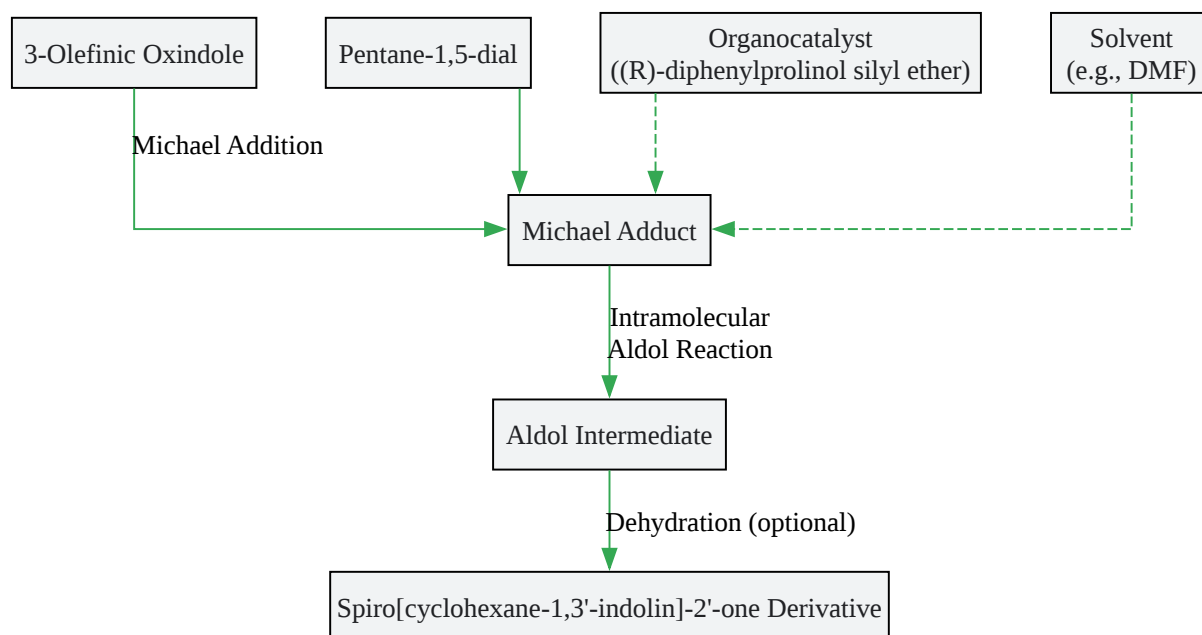
Spectrum	Key Peaks/Shifts
^1H NMR (CDCl_3 , 400 MHz)	δ (ppm): 1.40-1.80 (m, 10H, cyclohexane-H), 6.90-7.30 (m, 4H, Ar-H), 8.10 (br s, 1H, NH). (Representative data for similar structures)
^{13}C NMR (CDCl_3 , 100 MHz)	δ (ppm): 22.1, 25.5, 34.5 (cyclohexane-C), 49.5 (spiro-C), 110.0, 122.0, 124.5, 128.0, 130.0, 141.0 (aromatic-C), 181.0 (C=O). (Representative data for similar structures)
IR (KBr)	ν (cm^{-1}): ~3200 (N-H stretch), ~2930, 2850 (C-H stretch), ~1710 (C=O stretch, lactam), ~1620 (C=C stretch, aromatic). (Representative data for similar structures)

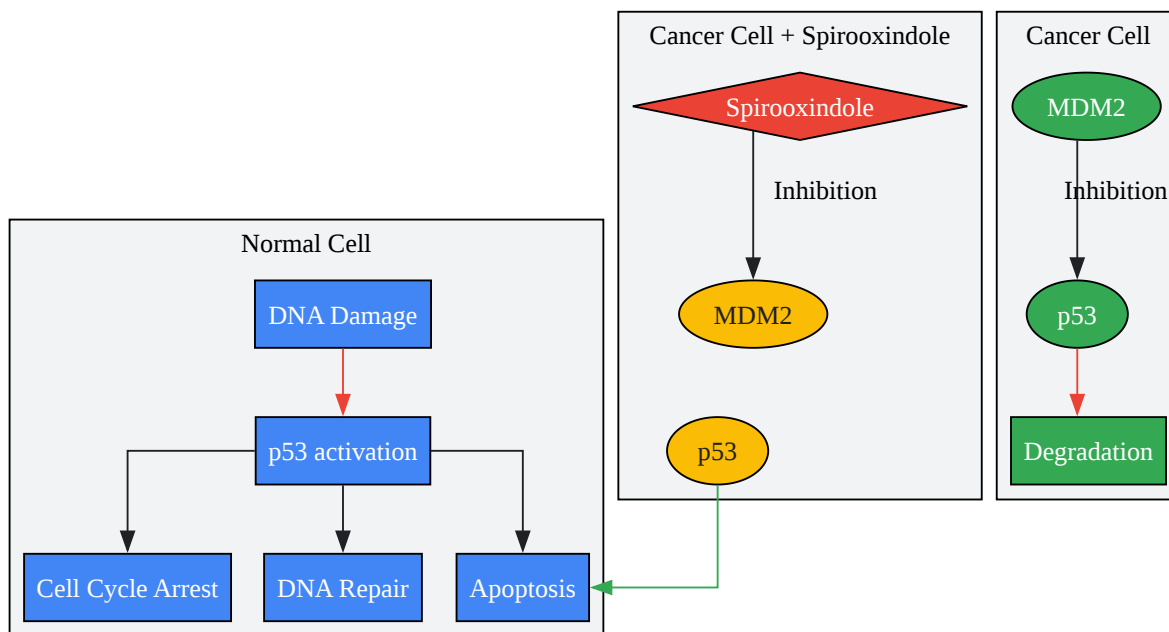
Synthesis and Experimental Protocols

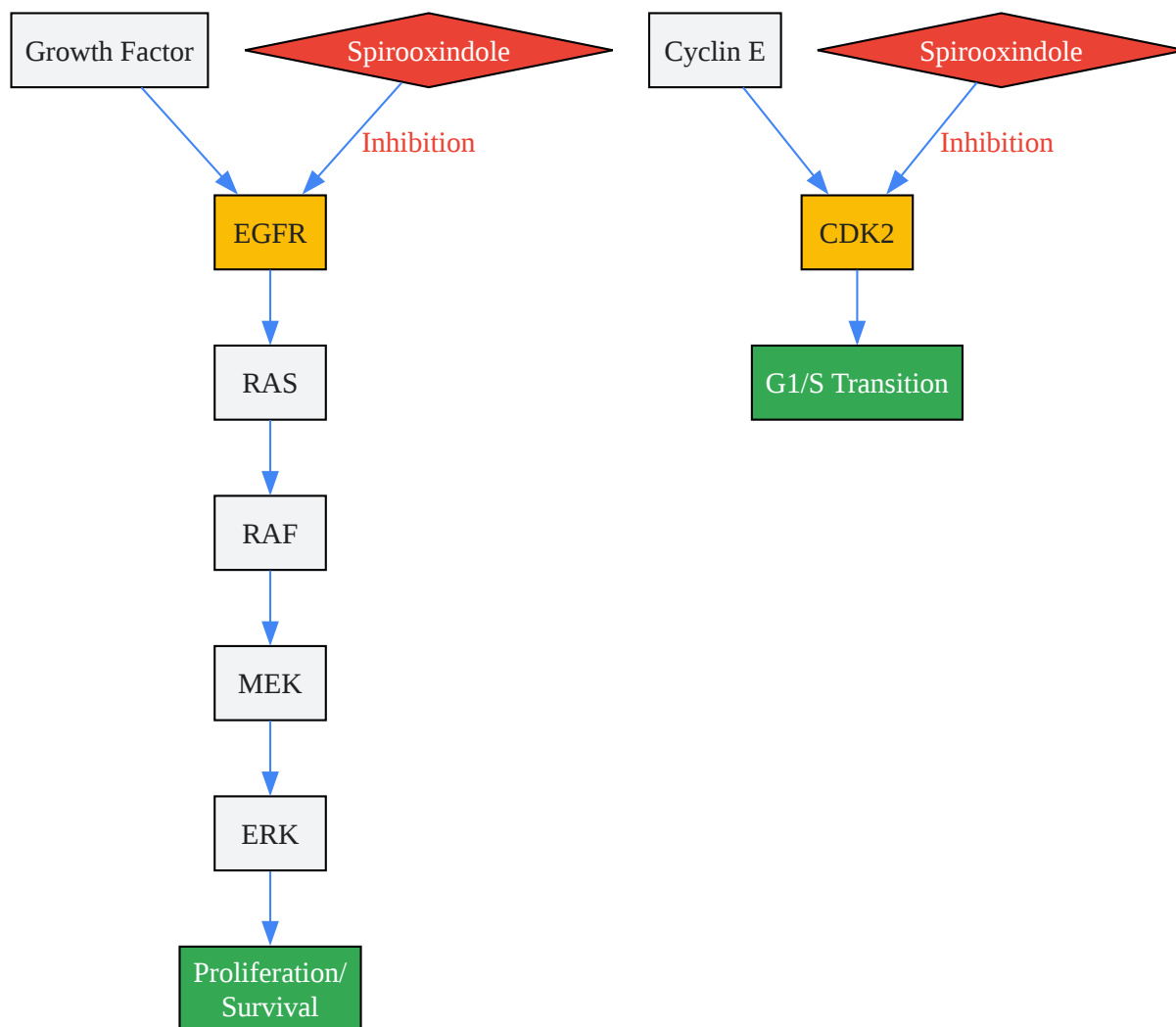
The synthesis of the **spiro[cyclohexane-1,3'-indolin]-2'-one** core is most effectively achieved through cascade reactions. An organocatalytic Michael/Aldol cascade reaction represents a modern and efficient method for constructing this spirocyclic system with high stereocontrol.^[1]

General Synthetic Workflow

The overall synthetic strategy involves the reaction of a 3-olefinic oxindole with a dialdehyde, catalyzed by an organocatalyst, to form the spiro-cyclohexane ring fused to the oxindole core.







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References

- 1. researchgate.net [researchgate.net]
- 2. rsc.org [rsc.org]
- 3. Enantioselective Synthesis of Spiro[cyclohexane-1,3'-indolin]-2'-ones Containing Multiple Stereocenters via Organocatalytic Michael/Aldol Cascade Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 4. acta.pharmaceutica.farmaceut.org [acta.pharmaceutica.farmaceut.org]
- 5. kumadai.repo.nii.ac.jp [kumadai.repo.nii.ac.jp]
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